Sclareol Oxide Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Sclareol oxide*
Cat. No.:	*B1242267*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **sclareol oxide** in various organic solvents. Due to the limited availability of quantitative solubility data for **sclareol oxide**, this document also includes data for the structurally related and more extensively studied compound, sclareolide, to serve as a valuable reference point. Furthermore, a detailed, generalized experimental protocol for determining the solubility of compounds like **sclareol oxide** is provided, alongside a visual representation of the experimental workflow.

Introduction to **Sclareol Oxide**

Sclareol oxide is a naturally derived sesquiterpenoid ether, often found as a transformation product of sclareol, a diterpene alcohol present in plants such as Salvia sclarea (clary sage). Its unique chemical structure lends it to applications in the fragrance industry and as a potential chiral building block in organic synthesis. Understanding its solubility in various organic solvents is critical for its extraction, purification, formulation, and application in diverse research and development settings, including drug discovery.

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Solubility Data

The following tables summarize the available solubility data for **sclareol oxide** and the related compound, sclareolide.

Table 1: Solubility of **Sclareol Oxide**

Solvent	Solubility	Temperature (°C)	Notes
Water	0.3461 mg/L (estimated)	25	Estimated value.
Alcohol	Soluble	Not Specified	Qualitative data.

Table 2: Solubility of Sclareolide (for Reference)

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Solvent	Solubility (mg/mL)	Temperature (°C)	Source
Ethanol	~10	Not Specified	Cayman Chemical[1][2]
Ethanol	47	Not Specified	TargetMol[3]
Ethanol	50	Not Specified	Selleck Chemicals[4]
Dimethyl Sulfoxide (DMSO)	~15	Not Specified	Cayman Chemical[1][2]
Dimethyl Sulfoxide (DMSO)	40	Not Specified	TargetMol[3]
Dimethyl Sulfoxide (DMSO)	50	Not Specified	Selleck Chemicals[4]
Dimethylformamide (DMF)	~30	Not Specified	Cayman Chemical[1][2]
Chloroform	Slightly Soluble	Not Specified	United States Biological
Acetone	Soluble	Not Specified	PubChem[3]
Toluene	Soluble	Not Specified	PubChem[3]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the equilibrium solubility of a solid compound, such as **sclareol oxide**, in an organic solvent. This method is based on the widely used shake-flask method followed by quantitative analysis.

3.1. Materials and Equipment

- **Sclareol oxide** (or test compound), crystalline solid, ≥98% purity
- Organic solvents of interest (e.g., ethanol, methanol, acetone, ethyl acetate), analytical grade

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- Analytical balance (± 0.1 mg)
- Scintillation vials or screw-cap test tubes
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., Gas Chromatograph with Flame Ionization Detector (GC-FID), High-Performance Liquid Chromatograph with UV detector (HPLC-UV))
- Inert gas (e.g., nitrogen or argon)

3.2. Procedure

- Preparation of Saturated Solution:

1. Add an excess amount of **sclareol oxide** to a pre-weighed scintillation vial. The excess solid is crucial to ensure that equilibrium with the saturated solution is reached.
2. Accurately record the mass of the added **sclareol oxide**.
3. Add a known volume or mass of the desired organic solvent to the vial.
4. Purge the headspace of the vial with an inert gas to prevent solvent evaporation and potential degradation of the compound, then securely cap the vial.
5. Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
6. Agitate the vials for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The time required for equilibrium should be determined empirically by taking measurements at different time points until the concentration of the solute in the solution remains constant.

- Sample Collection and Preparation:

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1. After the equilibration period, allow the vials to stand undisturbed in the constant temperature bath for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
2. Carefully withdraw an aliquot of the supernatant using a syringe.
3. Immediately filter the aliquot through a syringe filter into a clean, pre-weighed vial to remove any undissolved solid particles.
4. Accurately weigh the filtered solution.
5. Dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the analytical instrument.

- Quantitative Analysis:

1. Prepare a series of standard solutions of **sclareol oxide** of known concentrations in the solvent of interest.
2. Analyze the standard solutions using a validated analytical method (e.g., GC-FID or HPLC-UV) to generate a calibration curve.
3. Analyze the diluted sample solution under the same conditions.
4. Determine the concentration of **sclareol oxide** in the diluted sample by interpolating from the calibration curve.

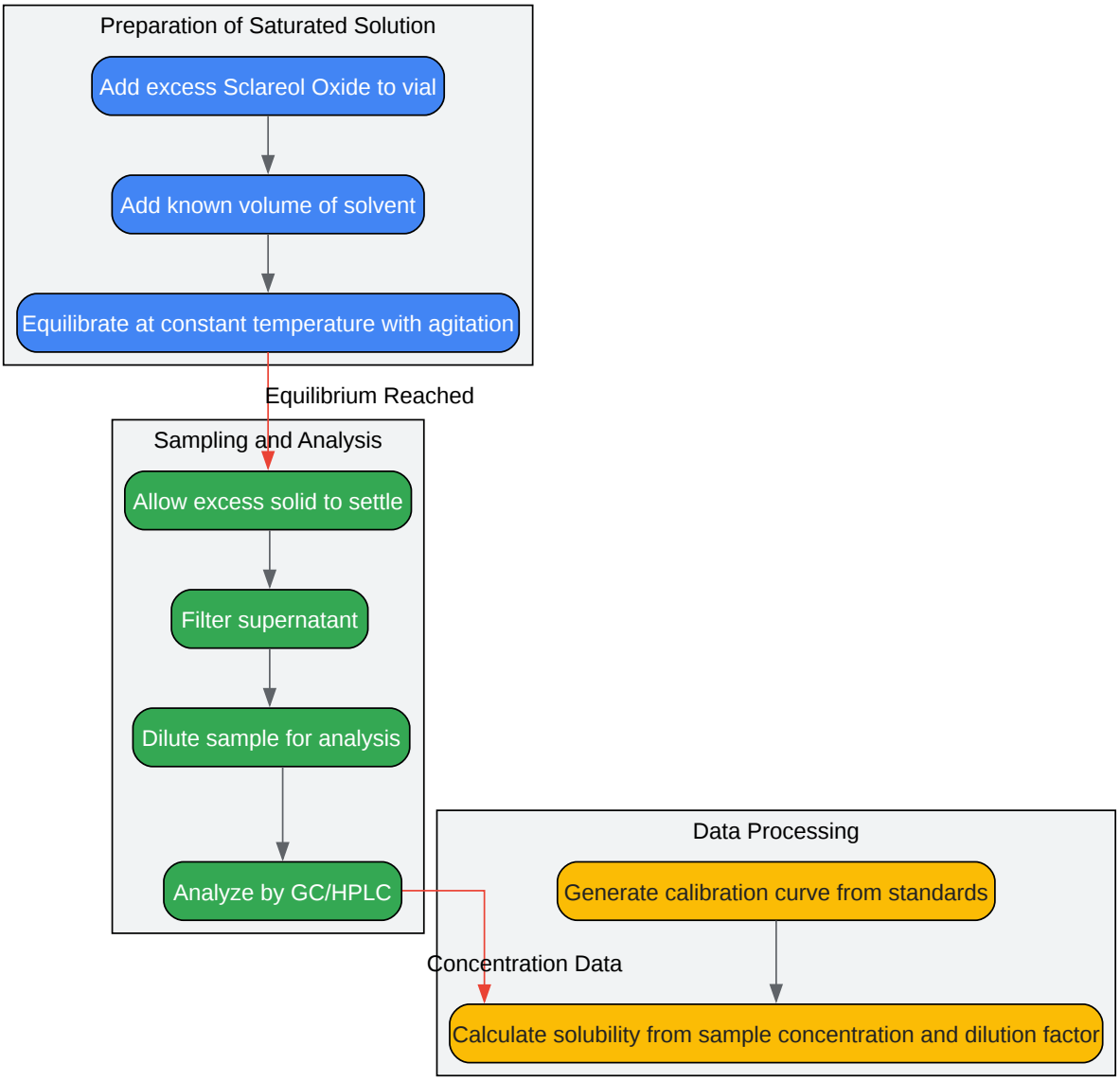
- Calculation of Solubility:

1. Calculate the concentration of **sclareol oxide** in the original saturated solution, taking into account the dilution factor.
2. Express the solubility in desired units, such as mg/mL or g/100g of solvent.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **sclareol oxide** solubility.

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